

# D-Melibiose: A Key Component in Microbiological Differential Media

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## Compound of Interest

Compound Name: *D-Melibiose*

Cat. No.: *B7907871*

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## Application Note

## Introduction

**D-Melibiose**, a disaccharide composed of  $\alpha$ -D-galactose and D-glucose, serves as a crucial component in various microbiological differential media. Its primary application lies in the differentiation and identification of microorganisms, particularly bacteria and yeasts, based on their ability to ferment this sugar. The fermentation of **D-melibiose**, catalyzed by the enzyme  $\alpha$ -galactosidase, results in the production of acidic byproducts. This metabolic capability is not universal among microorganisms, making melibiose an excellent differential agent when combined with a pH indicator in a culture medium. A resulting change in the color of the medium provides a clear visual cue for melibiose fermentation, aiding in the presumptive identification of various species.

## Principle of Differentiation

The biochemical basis for differentiation using **D-melibiose** lies in the presence or absence of two key proteins: a melibiose permease for the transport of the sugar into the cell and an  $\alpha$ -galactosidase to hydrolyze it into monosaccharides (galactose and glucose) that can then enter glycolysis.<sup>[1][2]</sup> Microorganisms that can ferment melibiose will produce acidic end products,

lowering the pH of the culture medium.[3][4] When a pH indicator is incorporated into the medium, this drop in pH causes a distinct color change. For instance, in Phenol Red Melibiose Broth, a positive fermentation reaction is indicated by a color change from red to yellow.[3] Similarly, on MacConkey agar supplemented with melibiose, fermenting colonies will appear pink to red due to the neutral red indicator.[5]

## Applications in Microbiology

**D-Melibiose** is utilized in a variety of microbiological applications for the differentiation of:

- **Enterobacteriaceae:** Melibiose fermentation is a key test for differentiating between species of *Klebsiella*, *Enterobacter*, *Escherichia*, and *Salmonella*. [5] For example, it can aid in distinguishing between the plant pathogenic bacteria *Klebsiella pneumoniae* and *K. variicola*.
- ***Escherichia albertii* from *E. coli* and *Salmonella*:** A specialized medium, Melibiose-X-Gal-MacConkey (MXgMac) agar, has been developed for the presumptive differentiation of these important enteric pathogens. *E. albertii* is typically melibiose-negative, while *Salmonella* is melibiose-positive and *E. coli* is lactose-positive (indicated by X-Gal). [5]
- **Yeast Species:** The ability to ferment melibiose is a classic method for differentiating between brewing yeast strains. *Saccharomyces pastorianus* (lager yeast) can ferment melibiose, whereas *Saccharomyces cerevisiae* (ale yeast) cannot. [1][2]

## Data Presentation: Melibiose Fermentation Reactions

The following tables summarize the expected melibiose fermentation reactions for various microorganisms on commonly used differential media.

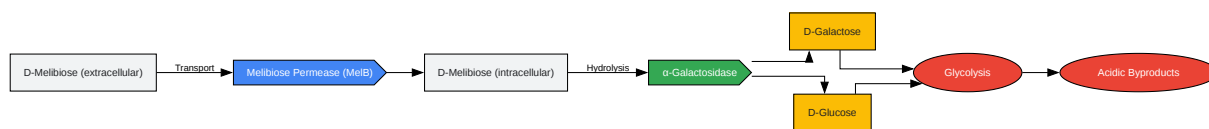
Table 1: Melibiose Fermentation Reactions of Selected Enterobacteriaceae

Organism	Phenol Red Melibiose Broth	Melibiose-supplemented MacConkey Agar
<i>Escherichia coli</i>	Variable	Variable (Pink/Red or Colorless)
<i>Salmonella enterica</i>	Positive (Yellow)	Positive (Pink/Red)
<i>Escherichia albertii</i>	Negative (Red)	Negative (Colorless)
<i>Klebsiella pneumoniae</i>	Positive (Yellow)	Positive (Pink/Red)
<i>Klebsiella oxytoca</i>	Positive (Yellow)	Positive (Pink/Red)
<i>Enterobacter aerogenes</i>	Positive (Yellow)	Positive (Pink/Red)
<i>Shigella</i> spp.	Negative (Red)	Negative (Colorless)
<i>Proteus vulgaris</i>	Negative (Red)	Negative (Colorless)
<i>Yersinia intermedia</i>	Positive (Yellow)	Positive (Pink/Red)

Table 2: Melibiose Fermentation Reactions of Selected Yeasts

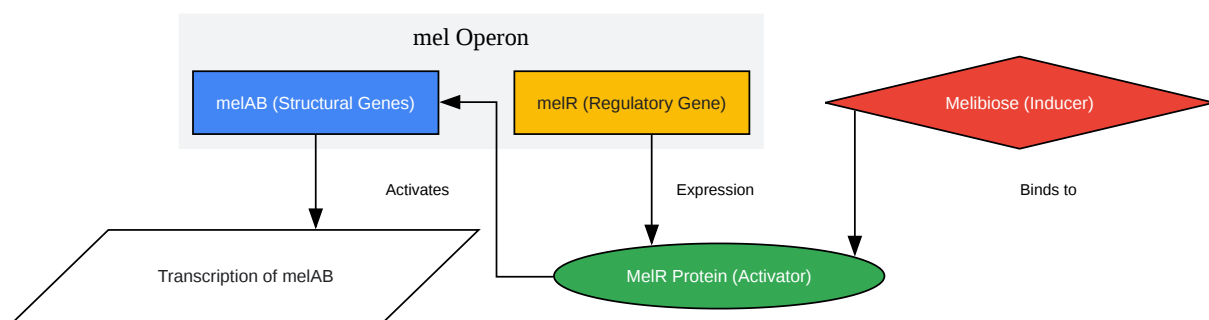
Organism	Melibiose Fermentation
<i>Saccharomyces pastorianus</i>	Positive
<i>Saccharomyces cerevisiae</i>	Negative
<i>Candida albicans</i>	Negative
<i>Kluyveromyces marxianus</i>	Variable

## Mandatory Visualizations



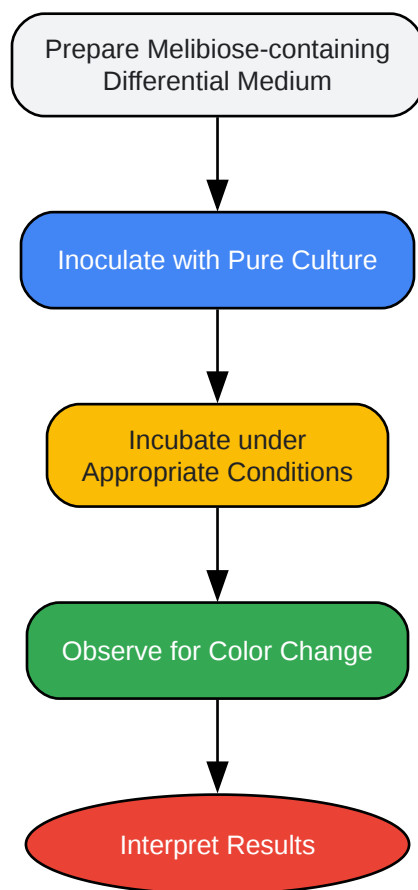
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Caption: Biochemical pathway of **D-Melibiose** metabolism in bacteria.



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Caption: Simplified regulation of the mel operon in *E. coli*.



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Caption: General experimental workflow for melibiose fermentation testing.

## Experimental Protocols

### Protocol 1: Preparation of Phenol Red Melibiose Broth

Objective: To prepare a broth medium for the determination of melibiose fermentation by pure cultures of microorganisms.

Materials:

- Phenol Red Broth Base
- D-(+)-Melibiose
- Distilled or deionized water

- Test tubes
- Durham tubes (optional, for gas detection)
- Autoclave
- Sterile filtration unit (optional)

Composition of Phenol Red Broth Base (per liter):

Component	Amount
Proteose Peptone	10.0 g
Beef Extract	1.0 g
Sodium Chloride	5.0 g
Phenol Red	0.018 g

Procedure:

- Prepare the Broth Base: Suspend the components of the Phenol Red Broth Base in 1 liter of distilled water. Heat with gentle agitation to dissolve the medium completely.[6]
- Add Melibiose: Add 5.0 to 10.0 grams of D-(+)-Melibiose to the broth base and mix until dissolved. This will result in a final concentration of 0.5% to 1.0%.[3]
- Dispense: Dispense the medium into test tubes. If gas production is to be monitored, insert an inverted Durham tube into each test tube.
- Sterilization:
  - Method A (Autoclaving): Sterilize the prepared medium by autoclaving at 121°C for 15 minutes.[6] Note that autoclaving carbohydrates can sometimes lead to caramelization.
  - Method B (Sterile Filtration): Alternatively, autoclave the broth base without melibiose. Prepare a concentrated stock solution of **D-Melibiose**, sterilize it by filtration through a

0.22 µm membrane filter, and aseptically add it to the sterile, cooled broth base to the desired final concentration.[7]

- Quality Control: After cooling, the uninoculated medium should be a clear, red-orange color.
- Storage: Store the prepared medium at 2-8°C.

## Protocol 2: Performing the Melibiose Fermentation Test

Objective: To determine the ability of a microorganism to ferment **D-melibiose**.

Materials:

- Prepared Phenol Red Melibiose Broth tubes
- Pure culture of the test microorganism (18-24 hour culture)
- Sterile inoculating loop or needle
- Incubator

Procedure:

- Inoculation: Aseptically inoculate a tube of Phenol Red Melibiose Broth with a well-isolated colony of the test organism.[3]
- Incubation: Incubate the inoculated tube at 35-37°C for 18-24 hours. Some fastidious organisms may require longer incubation periods.[3]
- Observation: Observe the tube for a color change.
- Interpretation of Results:
  - Positive: A change in the color of the medium from red to yellow indicates acid production and a positive fermentation reaction.[3]
  - Negative: The medium remains red or turns a more intense pink/magenta, indicating no melibiose fermentation.[3]

- Gas Production (if using Durham tubes): The presence of a bubble at the top of the inverted Durham tube indicates gas production.

## Protocol 3: Preparation of Melibiose-Supplemented MacConkey Agar

Objective: To prepare a selective and differential agar medium for the isolation and differentiation of Gram-negative bacteria based on their ability to ferment melibiose.

Materials:

- MacConkey Agar base
- D-(+)-Melibiose
- Distilled or deionized water
- Autoclave
- Sterile petri dishes

Composition of MacConkey Agar Base (per liter):

Component	Amount
Pancreatic Digest of Gelatin	17.0 g
Peptones (meat and casein)	3.0 g
Lactose	10.0 g
Bile Salts No. 3	1.5 g
Sodium Chloride	5.0 g
Neutral Red	0.03 g
Crystal Violet	0.001 g
Agar	13.5 g

#### Procedure:

- Prepare the Agar Base: Suspend the MacConkey Agar base components in 1 liter of distilled water.
- Add Melibiose: Add 10.0 grams of D-(+)-Melibiose to the mixture.
- Dissolve: Heat the mixture to boiling with frequent agitation to completely dissolve all components.[8]
- Sterilization: Autoclave the medium at 121°C for 15 minutes.[8]
- Pouring Plates: Cool the sterilized medium to 45-50°C in a water bath and pour it into sterile petri dishes. Allow the agar to solidify completely.
- Storage: Store the prepared plates at 2-8°C in the dark.

## Quality Control

For reliable results, it is essential to perform quality control testing on each new batch of melibiose-containing media. This should include sterility testing and performance testing with known positive and negative control organisms.

#### Recommended Quality Control Strains:

Organism	ATCC Number	Expected Result in Phenol Red Melibiose Broth
<i>Escherichia coli</i>	25922	Negative (Red)
<i>Klebsiella pneumoniae</i> subsp. <i>pneumoniae</i>	13883	Positive (Yellow)
<i>Salmonella enterica</i> subsp. <i>enterica</i> serovar Typhimurium	14028	Positive (Yellow)

## Troubleshooting and Interpretation of Atypical Results

- **Weak or Delayed Positive Reactions:** Some organisms may be slow fermenters of melibiose. If no color change is observed after 24 hours, re-incubate for an additional 24-48 hours.
- **Orange Color:** An intermediate orange color may indicate weak or slow acid production. Further biochemical testing may be required for definitive identification.
- **Alkaline Reversion:** In some cases, after initial acid production, the medium may revert to an alkaline pH due to the breakdown of peptones in the medium, especially with prolonged incubation. This can lead to a false-negative result. It is crucial to read the results within the recommended timeframe.
- **No Growth:** If the uninoculated control tube shows no growth, the medium may be inhibitory to the test organism, or the inoculum may have been insufficient.
- **Swarming on Agar Plates:** On melibiose-supplemented MacConkey agar, the swarming of *Proteus* species is typically inhibited. However, some strains may still exhibit this characteristic.[9]

By following these detailed protocols and understanding the principles of melibiose fermentation, researchers, scientists, and drug development professionals can effectively utilize **D-melibiose** as a valuable tool in the differential identification of microorganisms.

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